

Ametoctradin efficacy against downy mildew cucumber

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Compound Focus: Ametoctradin

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Experimental Efficacy Data & Fungicide Options

Field trials have quantified the performance of **ametoctradin**, both alone and in combination programs.

Table 1: Efficacy of Fungicide Programs from Michigan Field Trials (2013)

This table summarizes the results of a trial evaluating different fungicide alternation programs on two cucumber cultivars, 'Vlaspik' and 'Arabian'. Disease incidence was measured against an untreated control [1].

Treatment Program (Alternated every 5-7 days)*	Approximate Final Downy Mildew Incidence	Approximate Cost per Acre (6 sprays)
Presidio* - alternate - Tanos* - alternate - Gavel	< 8%	\$188.16
Presidio* - alternate - Previcur Flex* - alternate - Zampro*	< 8%	\$234.64
Zampro* - alternate - Previcur Flex* - alternate - Ranman*	~11%	\$196.78

Treatment Program (Alternated every 5-7 days)*	Approximate Final Downy Mildew Incidence	Approximate Cost per Acre (6 sprays)
Zampro* - alternate - Tanos* - alternate - Gavel	~11%	\$187.64
Untreated Control	60% (Vlaspik); 35% (Arabian)	-

*All treatments were tank-mixed with Bravo WeatherStik (chlorothalonil). Zampro contains **ametoctradin** + dimethomorph [1].

Table 2: Recommended Fungicides for Cucumber Downy Mildew Control

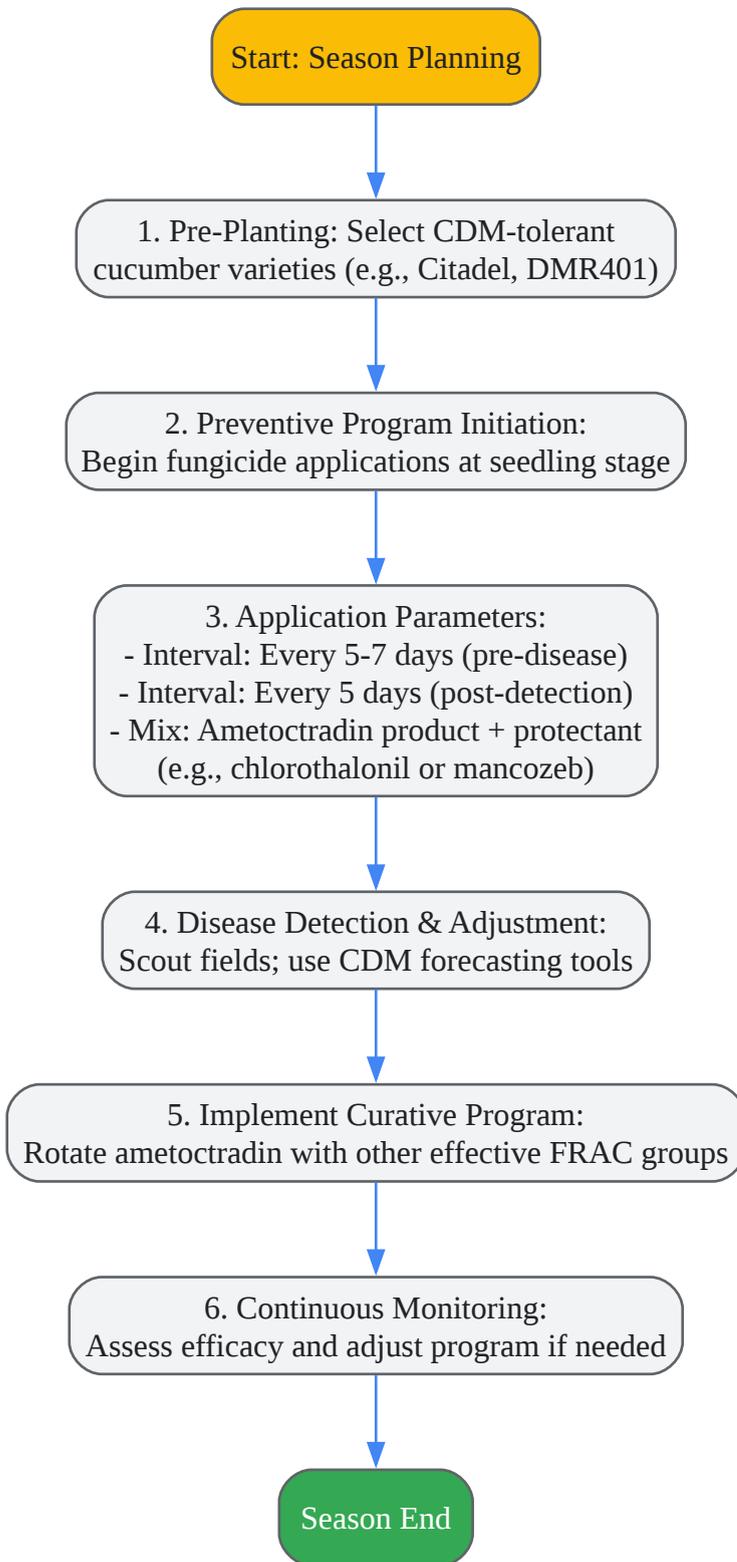
This table lists fungicides effective against downy mildew, highlighting their FRAC codes to guide rotation programs [2] [1] [3].

Product Name	Active Ingredient(s)	FRAC Code	PHI (Days)	Efficacy Notes
Zampro	Ametoctradin + Dimethomorph	45 + 40	0 [1]	Provides excellent control as part of a program [1].
Ranman	Cyazofamid	21	0 [1]	Suppressed CDM >80% in bioassays [2].
Orondis Opti	Oxathiapiprolin + Chlorothalonil	49 + M05	-	Provided best level of control in field studies [2].
Gavel	Zoxamide + Mancozeb	22 + M03	5 [1]	-
Previcur Flex	Propamocarb HCl	28	2 [1]	Insensitivity reported; efficacy has varied [2].
Presidio	Fluopicolide	43	2 [1]	Insensitivity reported; efficacy has varied [2].
Chlorothalonil	Chlorothalonil	M05	-	Protectant; critical for resistance management [2].

Product Name	Active Ingredient(s)	FRAC Code	PHI (Days)	Efficacy Notes
Mancozeb	Mancozeb	M03	-	Protectant; critical for resistance management [2].

Application Protocol & Experimental Workflow

For replicable experimental or field application, follow this structured protocol. The subsequent diagram maps the logical workflow for a season-long disease management strategy.



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Figure 1: Experimental and Field Application Workflow for Managing Cucumber Downy Mildew.

Key Workflow Steps:

- **Pre-Planting Variety Selection:** Choose varieties with documented Clade 2 CDM tolerance, such as **Citadel** (pickling), **Peacemaker** (pickling), or **DMR401** (slicing), as there is no complete genetic resistance [2] [4].
- **Preventive Program Initiation:** Begin fungicide applications early. **Ametoctradin** is most effective as a protectant [5].
- **Application Parameters:** Applications should be made every 5-7 days before disease is confirmed, and shortened to every 5 days after confirmation [1]. **Ametoctradin** must be **tank-mixed with a protectant fungicide** like chlorothalonil or mancozeb. This is critical for resistance management and controlling other foliar diseases [2] [1].
- **Program Adjustment and Rotation:** **Ametoctradin** (FRAC 45) must be rotated in a structured program with other effective modes of action. An example sequence is: **Gavel (FRAC 22/M03)** -> **Orondis Opti (FRAC 49/M05)** -> **Ranman (FRAC 21)** -> **Orondis Ultra (FRAC 49/40)** -> **Curzate (FRAC 27)** [2].

Resistance Management Guidelines

The cucumber downy mildew pathogen has a high risk of developing fungicide resistance.

- **Strict FRAC Rotation:** Do not apply **ametoctradin** or any other single-site mode of action fungicide consecutively. Rotate with 3-4 different FRAC groups in a season [2].
- **Mandatory Use of Protectants:** Always combine **ametoctradin** with a multi-site protectant (e.g., chlorothalonil or mancozeb) to reduce selection pressure [2] [1].
- **Monitoring for Resistance:** If loss of efficacy is observed, discontinue use of that FRAC group for the remainder of the season [2].

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